

Chemical Profile and Conceptual Workflow for Triamylamine Extraction

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Compound Focus: Triamylamine

CAS No.: 621-77-2

Cat. No.: S702404

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Fundamental Chemical Properties of Triamylamine

Based on the available supplier information, here are the key characteristics of **triamylamine** that are relevant for extraction protocols:

Property	Value/Specification
CAS Registry Number	621-77-2 [1] [2] [3]
Molecular Formula	C ₁₅ H ₃₃ N [1] [2] [3]
Molecular Weight	227.43 g/mol [1] [2]
Physical State	Liquid [1] [3]
Appearance	Colorless to yellow clear liquid [1] [3]
Boiling Point	240-242°C [1] [2]
Density	0.79-0.803 g/cm ³ [1] [2]
Flash Point	81-101°C [1] [2]

Property	Value/Specification
Solubility in Water	Insoluble [1]
Solubility (soluble in)	Ether, Ethanol, Acetone [1]
Purity	>98.0% (GC) [1] [3]

Safety and Handling Information

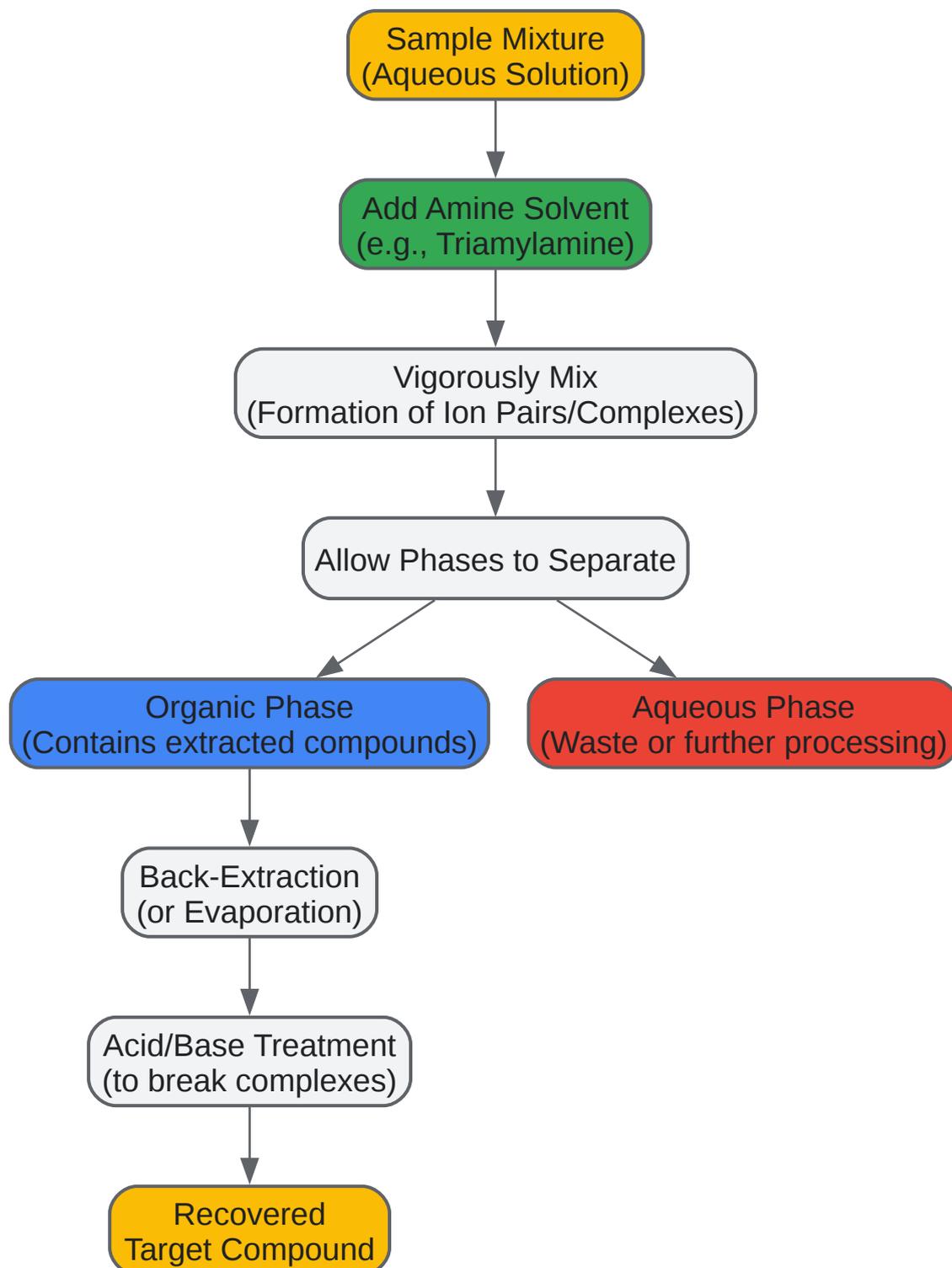
Triamylamine requires careful handling, as indicated by its GHS hazard statements [1]:

- **H302**: Harmful if swallowed.
- **H314**: Causes severe skin burns and eye damage.
- **H411**: Toxic to aquatic life with long lasting effects.

Recommended safety precautions include wearing protective gloves, clothing, and eye protection. It is also advised to avoid release into the environment [1]. The UN number for transportation is **UN2735** (Packing Group III) [1].

General Principles for Amine Solvent Extraction

While direct protocols for **triamylamine** were not found, the extraction process for a related compound, triethylamine, can provide a useful conceptual framework [4] [5]. The following diagram illustrates a general workflow for using an amine solvent in a liquid-liquid extraction, which can be adapted for **triamylamine**.



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Key Considerations for Protocol Development

Based on the general principles of extraction using amine solvents, here are the critical parameters you would need to optimize for a specific application:

Parameter	Consideration for Method Development
Sample Matrix	pH, ionic strength, and presence of interfering substances will significantly impact extraction efficiency.
Target Analytes	The mechanism (e.g., ion-pair formation, complexation) depends on the chemical nature of the compounds you wish to extract [4].
Solvent System	A polar-nonpolar mix-solvent (e.g., heptane-isopropanol-water) is often used to enhance efficiency [4].
Concentration	The molarity of the amine solvent (e.g., 0.01M - 0.20M) must be optimized [4].
Mixing & Time	Extraction can be very rapid (e.g., 1 minute) [4].
Recovery	Back-extraction into a different phase or evaporation is used to recover the target compound [4].

Analytical Techniques for Verification

After extraction, confirming the identity and purity of isolated compounds is crucial. **High-Performance Liquid Chromatography (HPLC)** is a highly versatile and powerful technique well-suited for this task [6] [7] [8]. Its advantages include:

- **Versatility:** Can analyze a wide range of compounds by modifying the stationary and mobile phases [7] [8].
- **Quantitative Accuracy:** Provides excellent linearity and precision for quantitative analysis [7].
- **Hyphenation:** Can be coupled with sensitive detectors like Mass Spectrometry (LC-MS) for definitive identification and structural elucidation [6] [8].

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